

An In-depth Technical Guide to 4'-Diethylaminoacetophenone

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Compound of Interest

Compound Name: **4'-Diethylaminoacetophenone**

Cat. No.: **B1329818**

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CAS Number: 5520-66-1

This technical guide provides a comprehensive overview of **4'-Diethylaminoacetophenone**, a valuable chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development, presenting key chemical data, detailed experimental protocols, and relevant pathway diagrams.

Core Chemical Information

4'-Diethylaminoacetophenone, also known as p-Diethylaminoacetophenone or 1-(4-(diethylamino)phenyl)ethanone, is an aromatic ketone. Its chemical structure features a phenyl ring substituted with an acetyl group and a diethylamino group at the para position.

Physicochemical Properties

The fundamental properties of **4'-Diethylaminoacetophenone** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	5520-66-1	[1]
Molecular Formula	C ₁₂ H ₁₇ NO	[1]
Molecular Weight	191.27 g/mol	[1]
Appearance	Light yellow to brown powder/crystal	
Melting Point	47-50 °C	
Boiling Point (Predicted)	313.9 ± 25.0 °C	
Density (Predicted)	0.996 ± 0.06 g/cm ³	
Solubility	Soluble in organic solvents.	
pKa (Predicted)	3.72 ± 0.32	

Synthesis of 4'-Diethylaminoacetophenone

The primary synthetic route to **4'-Diethylaminoacetophenone** is the Friedel-Crafts acylation of N,N-diethylaniline. This electrophilic aromatic substitution reaction introduces an acetyl group onto the aromatic ring, predominantly at the para position due to the activating and para-directing nature of the diethylamino group.

General Experimental Protocol: Friedel-Crafts Acylation

This protocol is a general representation of the Friedel-Crafts acylation and can be adapted for the synthesis of **4'-Diethylaminoacetophenone**.

Materials:

- N,N-diethylaniline (starting material)
- Acetyl chloride (acylating agent)
- Anhydrous aluminum chloride (Lewis acid catalyst)

- Methylene chloride (solvent)
- Ice
- Concentrated Hydrochloric Acid
- Saturated Sodium Bicarbonate Solution
- Anhydrous Magnesium Sulfate

Procedure:

- In a round-bottomed flask equipped with an addition funnel and a reflux condenser under a nitrogen atmosphere, suspend anhydrous aluminum chloride in methylene chloride.[2]
- Cool the mixture to 0°C using an ice/water bath.[2]
- Slowly add a solution of acetyl chloride in methylene chloride to the cooled suspension over a period of 10 minutes.[2]
- Following the addition of acetyl chloride, add a solution of N,N-diethylaniline in methylene chloride dropwise, maintaining the temperature at 0°C.[2]
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 15 minutes.[2]
- Carefully pour the reaction mixture into a beaker containing a mixture of ice and concentrated hydrochloric acid to quench the reaction.[2]
- Transfer the mixture to a separatory funnel. Collect the organic layer and extract the aqueous layer with methylene chloride.[2]
- Combine the organic layers and wash sequentially with a saturated sodium bicarbonate solution and water.[2]
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.[2]

- The crude product can be purified by distillation or recrystallization.

Caption: Experimental workflow for the synthesis of **4'-Diethylaminoacetophenone**.

Spectroscopic Data

The structural confirmation of **4'-Diethylaminoacetophenone** relies on various spectroscopic techniques.

Mass Spectrometry

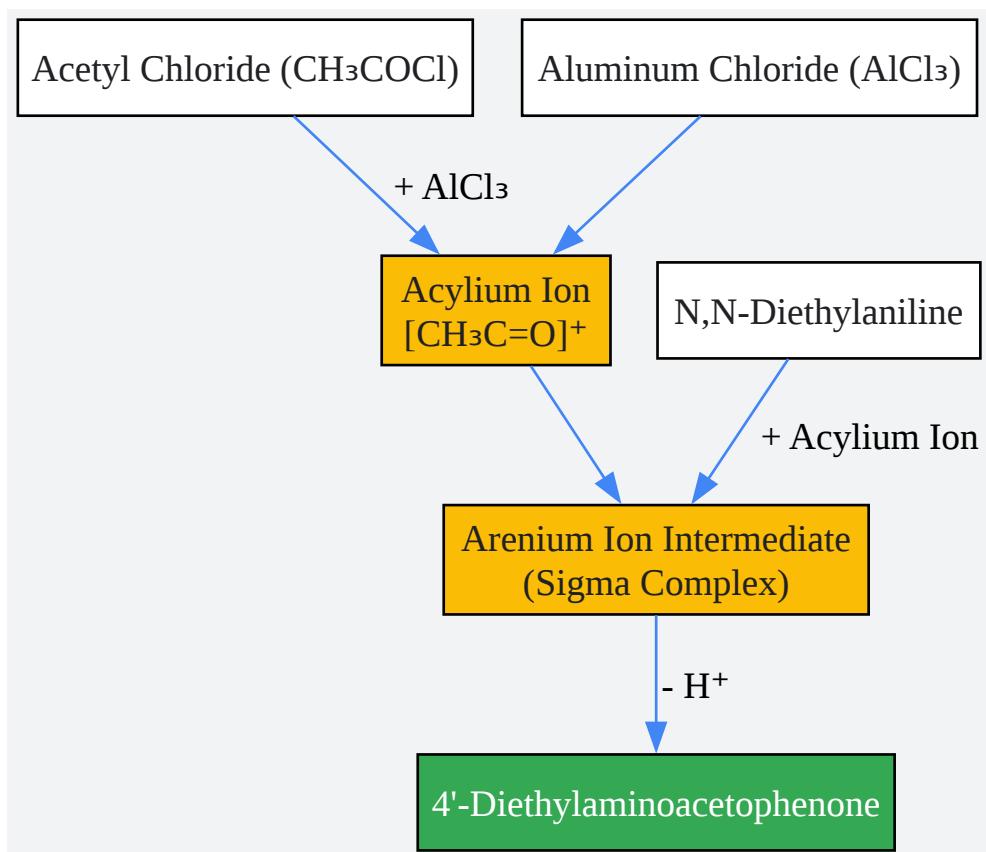
The mass spectrum of the related compound, 2-bromo-1-[4-(diethylamino)phenyl]ethanone, shows characteristic fragments at m/z 176 and 108, which can be indicative of the diethylaminobenzoyl portion of the molecule.^[3]

Infrared (IR) and Raman Spectroscopy

FTIR and Raman spectra are available for **4'-Diethylaminoacetophenone** and can be used for structural confirmation by identifying characteristic vibrational modes of the functional groups present.^[3]

Signaling Pathways and Logical Relationships

The synthesis of **4'-Diethylaminoacetophenone** via Friedel-Crafts acylation involves a well-defined electrophilic aromatic substitution mechanism.

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Caption: Mechanism of Friedel-Crafts acylation for **4'-Diethylaminoacetophenone** synthesis.

Safety Information

4'-Diethylaminoacetophenone is classified with the following GHS hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound. The synthesis procedure involves corrosive and water-sensitive reagents and should be performed in a well-ventilated fume hood.

Applications

4'-Diethylaminoacetophenone serves as an important intermediate in the synthesis of various organic compounds, including dyes and pharmaceuticals. Its utility in the preparation of photocurable coatings and inks has also been noted.

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